Technical Guide: 4-(Boc-Amino)-1-cyclobutyl-piperidine

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Compound of Interest

Compound Name:	*4-(Boc-Amino)-1-cyclobutyl-piperidine*
CAS No.:	*1134330-42-9*
Cat. No.:	*B1439755*

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Optimized Synthesis, Characterization, and Medicinal Chemistry Applications

Executive Summary & Chemical Identity

4-(Boc-Amino)-1-cyclobutyl-piperidine (Chemical Name: tert-butyl (1-cyclobutylpiperidin-4-yl)carbamate) is a lipophilic, sterically defined building block used extensively in the synthesis of G-Protein Coupled Receptor (GPCR) ligands, particularly Histamine H3 antagonists and Chemokine receptor modulators.

While the free amine derivative (1-cyclobutylpiperidin-4-amine) is frequently indexed with CAS 1048921-27-2, the Boc-protected intermediate is often synthesized in situ or isolated as a precursor. This guide standardizes its production and characterization.

Key Chemical Identifiers[1][2][3][4][5][6]

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Property	Detail
Chemical Name	tert-butyl (1-cyclobutylpiperidin-4-yl)carbamate
Common Name	4-(Boc-Amino)-1-cyclobutyl-piperidine
Molecular Formula	$C_{14}H_{26}N_2O_2$
Molecular Weight	254.37 g/mol
Key Precursor CAS	73874-95-0 (4-Boc-aminopiperidine)
Product Analog CAS	1048921-27-2 (Free amine form)
Solubility	Soluble in DCM, MeOH, EtOAc; Insoluble in Water

Synthetic Protocol: Reductive Amination

The most robust route to this scaffold involves the reductive alkylation of 4-(Boc-amino)piperidine with cyclobutanone. This method avoids the over-alkylation often seen with cyclobutyl halides and proceeds under mild conditions compatible with the acid-sensitive Boc group.

Reaction Scheme Visualization

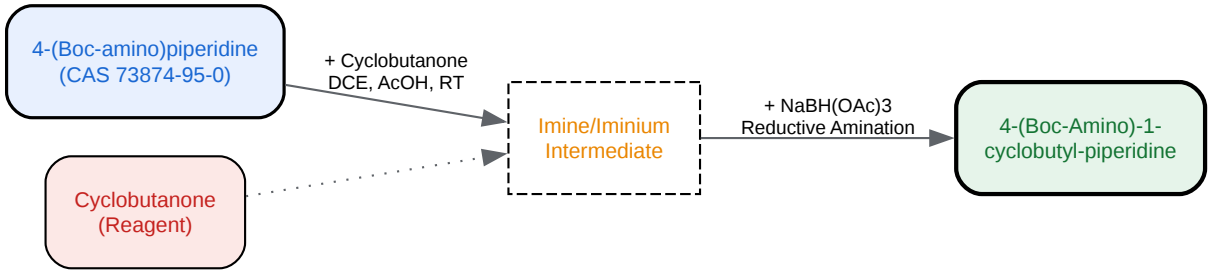

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Figure 1: One-pot reductive amination pathway using Sodium Triacetoxyborohydride.

Detailed Methodology

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Reagents:

- Starting Material: 4-(Boc-amino)piperidine (1.0 eq)
- Carbonyl Source: Cyclobutanone (1.2 eq)
- Reductant: Sodium triacetoxyborohydride (STAB) (1.5 eq)
- Solvent: 1,2-Dichloroethane (DCE) or Dichloromethane (DCM)
- Catalyst: Acetic Acid (AcOH) (1.0 eq)

Step-by-Step Protocol:

- Preparation: In a dry round-bottom flask under N_2 atmosphere, dissolve 4-(Boc-amino)piperidine (e.g., 10 mmol, 2.0 g) in anhydrous DCE (40 mL).
- Imine Formation: Add Cyclobutanone (12 mmol, 0.84 g) followed by Acetic Acid (10 mmol, 0.6 mL). Stir at room temperature for 30–60 minutes to allow equilibrium formation of the iminium species.
- Reduction: Cool the mixture to 0°C. Add Sodium triacetoxyborohydride (15 mmol, 3.18 g) portion-wise over 15 minutes. Note: Gas evolution may occur.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor by TLC (System: 5% MeOH in DCM) or LC-MS.
- Work-up: Quench the reaction with saturated aqueous $NaHCO_3$ (50 mL). Stir vigorously for 20 minutes. Extract the aqueous layer with DCM (3 x 30 mL).
- Purification: Dry combined organics over Na_2SO_4, filter, and concentrate. Purify the residue via silica gel flash chromatography (Gradient: 0–5% MeOH in DCM) to yield the title compound as a white to off-white solid.

Why this works (Causality):

- STAB vs. $NaCNBH_3$: STAB is preferred because it is less toxic than cyanoborohydride and selectively reduces the iminium ion over the ketone, preventing the reduction of excess

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cyclobutanone to cyclobutanol.

- Acetic Acid: Promotes the formation of the iminium ion, which is the necessary electrophile for the hydride transfer.

Characterization & Validation

To ensure the integrity of the scaffold before proceeding to deprotection or coupling, verify the following spectral signatures.

Technique	Expected Signal / Observation	Interpretation
^{1}H NMR (400 MHz, $CDCl_3$)	δ 1.44 (s, 9H)	Boc tert-butyl group (Diagnostic).
δ 2.60–2.75 (m, 1H)	Methine proton of the cyclobutyl ring (N-CH-).	
δ 1.60–2.10 (m, 6H)	Cyclobutyl methylene protons (distinct multiplet).	
δ 2.80 (m, 2H)	Piperidine C2/C6 equatorial protons.	
LC-MS (ESI+)	$[M+H]^+$ = 255.2	Protonated molecular ion.
Appearance	White crystalline solid	High purity (>95%).[1]

Applications in Drug Discovery[7]

This scaffold is a "privileged structure" in medicinal chemistry. The cyclobutyl group provides a specific balance of lipophilicity and metabolic stability compared to isopropyl or cyclopropyl analogs.

Structural Activity Relationship (SAR) Logic

- Metabolic Stability: The cyclobutyl ring blocks N-dealkylation more effectively than linear alkyl chains.

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- Receptor Fit: Used to fill hydrophobic pockets in GPCRs (e.g., Histamine H3, CCR5) without introducing excessive rotatable bonds.

Workflow: Utilization in Library Synthesis

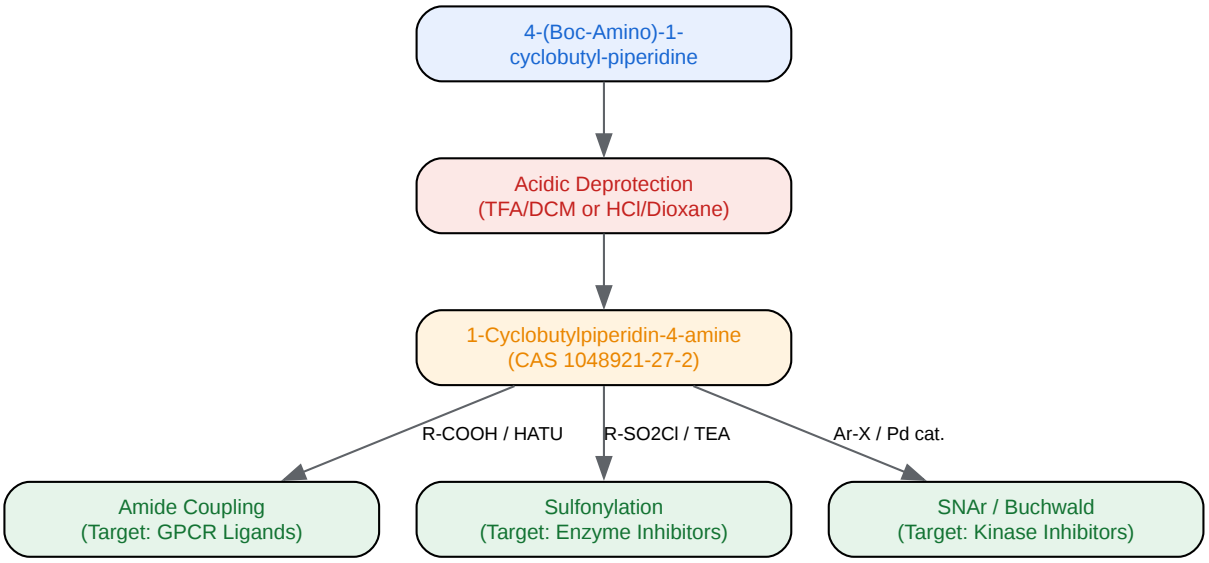

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Figure 2: Decision tree for utilizing the scaffold in divergent synthesis.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The amine is sensitive to oxidation over long periods; the Boc-protected form is stable.
- Handling: Use standard PPE (gloves, goggles). Perform reductive amination in a fume hood due to the potential evolution of hydrogen gas and solvent vapors.

References

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- 2. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
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